

Physical and chemical properties of Barium chromate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Barium chromate

Cat. No.: B076100

[Get Quote](#)

An In-depth Technical Guide to the Physical and Chemical Properties of **Barium Chromate**

For Researchers, Scientists, and Drug Development Professionals

Abstract

Barium chromate (BaCrO_4) is an inorganic compound that presents as a yellow crystalline powder.^[1] With a molar mass of 253.37 g/mol, it is characterized by its low aqueous solubility and its role as a strong oxidizing agent.^{[1][2]} This technical guide provides a comprehensive overview of the physical and chemical properties of **barium chromate**, including its molecular structure, thermal stability, and reactivity. Detailed experimental protocols for its synthesis and characterization are provided, along with a summary of its key applications and safety considerations.

Physical Properties

Barium chromate is a yellow, sand-like powder that darkens upon heating.^{[1][2]} It is an odorless, heavy, crystalline solid.^{[3][4]}

Quantitative Physical Data

Property	Value	References
Molecular Formula	BaCrO ₄	[2]
Molar Mass	253.37 g/mol	[1][2]
Appearance	Yellow crystalline powder	[1][2]
Density	4.498 g/cm ³ at 15 °C	[2][5]
Melting Point	Decomposes at 210 °C (410 °F; 483 K)	[1][2]
Boiling Point	Not applicable	[6]
Solubility in Water	0.2775 mg/100 mL at 20 °C	[1][2]
Solubility Product (K _{sp})	1.17×10^{-10}	[1][2]
Crystal Structure	Orthorhombic	[2][5]

Chemical Properties

Barium chromate is a strong oxidizing agent, a characteristic attributed to the hexavalent chromium in the chromate ion.[3][5] It is stable under recommended storage conditions.[4][7]

Reactivity

- **Acids:** **Barium chromate** is soluble in strong acids, such as hydrochloric acid and nitric acid. [2][5] The reaction with acid protonates the chromate ion, shifting the equilibrium and causing the compound to dissolve.[5] For example, the reaction with hydrochloric acid is: $\text{BaCrO}_4 + 2\text{HCl} \rightarrow \text{BaCl}_2 + \text{H}_2\text{CrO}_4$. [5]
- **Bases:** It is insoluble in bases.[5]
- **Redox Reactions:** As a strong oxidizing agent, **barium chromate** can react vigorously with reducing agents.[6][7] It is used as a burn rate modifier in pyrotechnic compositions.[2][8]
- **Thermal Decomposition:** Upon heating, **barium chromate** decomposes. One source indicates decomposition begins at approximately 210 °C, yielding barium oxide (BaO), chromium(III) oxide (Cr₂O₃), and oxygen (O₂).[1][5] The balanced equation for this

decomposition is: $4\text{BaCrO}_4 \rightarrow 4\text{BaO} + 2\text{Cr}_2\text{O}_3 + 3\text{O}_2$.^[5] Another source suggests decomposition occurs at 1400 °C.^[3]

Molecular Structure

Barium chromate consists of barium cations (Ba^{2+}) and chromate anions (CrO_4^{2-}). The crystal structure is orthorhombic and is isostructural with baryte (BaSO_4).^[1] In the chromate anion, the chromium atom is in a +6 oxidation state and is tetrahedrally coordinated to four oxygen atoms.^[1] The bonding within the chromate ion is covalent, while the interaction between the barium and chromate ions is predominantly ionic.^[1]

Experimental Protocols

Synthesis of Barium Chromate via Precipitation

This protocol describes the laboratory synthesis of **barium chromate** by the reaction of a soluble barium salt with a soluble chromate salt.

Materials:

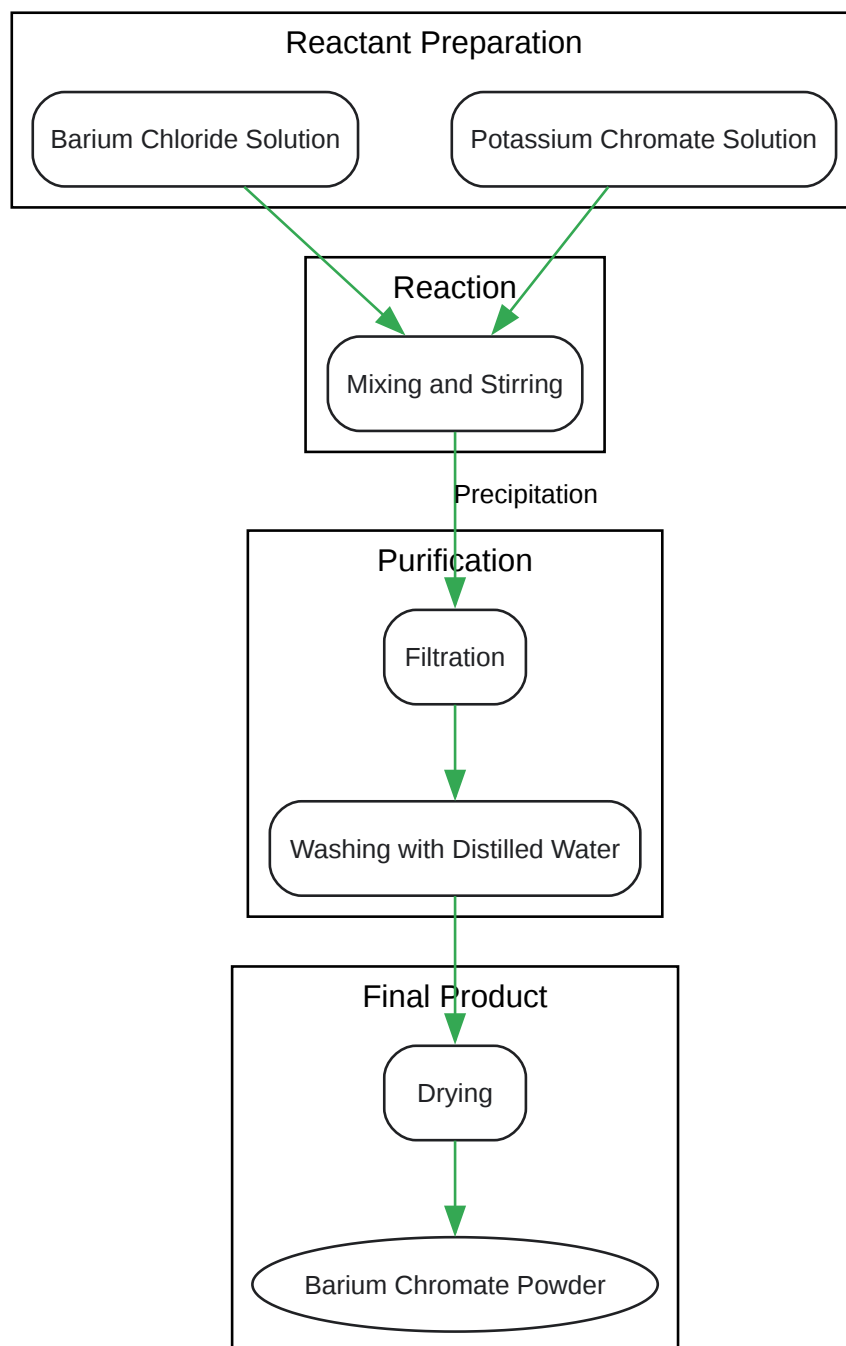
- Barium chloride (BaCl_2)
- Potassium chromate (K_2CrO_4) or Sodium chromate (Na_2CrO_4)
- Distilled water
- Beakers
- Stirring rod
- Filtration apparatus (e.g., Buchner funnel, filter paper)
- Drying oven

Procedure:

- Prepare separate aqueous solutions of barium chloride and potassium chromate (or sodium chromate).

- Slowly add the potassium chromate solution to the barium chloride solution while stirring continuously. A yellow precipitate of **barium chromate** will form immediately.^[2] The reaction is: $\text{BaCl}_2 + \text{K}_2\text{CrO}_4 \rightarrow \text{BaCrO}_4(\text{s}) + 2\text{KCl}$.^[1]
- Continue stirring for a period to ensure complete precipitation.
- Collect the precipitate by filtration.
- Wash the precipitate several times with distilled water to remove any soluble impurities, such as potassium chloride.^[1]
- Dry the purified **barium chromate** precipitate in a drying oven at a low temperature.

Synthesis of Barium Chromate



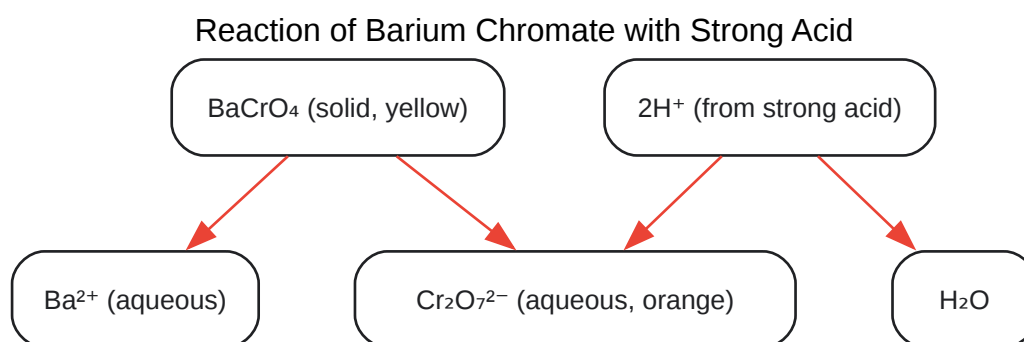
[Click to download full resolution via product page](#)

Caption: Experimental workflow for the synthesis of **Barium Chromate**.

Visualization of Chemical Behavior

Reaction with Strong Acid

The following diagram illustrates the dissolution of **barium chromate** in a strong acid, leading to the formation of the dichromate ion.



[Click to download full resolution via product page](#)

Caption: Dissolution of **Barium Chromate** in strong acid.

Applications

Barium chromate has several industrial and laboratory applications:

- **Pigment:** It is used as a yellow pigment known as lemon yellow, baryta yellow, or permanent yellow.^{[4][5]}
- **Pyrotechnics:** It serves as an oxidizing agent and a burn rate modifier in pyrotechnic compositions, particularly in delay fuses.^{[2][8]}
- **Corrosion Inhibitor:** It is used as a corrosion-inhibiting pigment in metal primers and coatings.^{[2][8]}
- **Catalysis:** It is a component of catalysts for alkane dehydrogenation.^[2]

- Other Uses: It is also used in safety matches, coloring glass and ceramics, and as a sulfate scavenger in chromium electroplating baths.[4][8]

Safety and Toxicology

Barium chromate is toxic and is classified as a carcinogen.[2] The toxicity is associated with both the barium ion and the hexavalent chromium.[3]

- Hazards: It is harmful if swallowed or inhaled.[9] It is an oxidizing solid and may intensify fire.[9][10]
- Toxicity: Hexavalent chromium compounds are known to be genotoxic and cytotoxic.[2] Chronic exposure can lead to ulcerations of the skin and nasal septum.[5]
- Handling: Strict safety measures, including the use of personal protective equipment, are required when handling **barium chromate**. [5] It should be stored away from combustible materials.[10]

This guide provides a foundational understanding of the physical and chemical properties of **barium chromate** for professionals in research and development. Further investigation into its specific applications should be conducted with a thorough understanding of its associated hazards.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. webqc.org [webqc.org]
- 2. Barium chromate - Wikipedia [en.wikipedia.org]
- 3. Barium chromate | BaCrO4 | CID 25136 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. alfa-chemistry.com [alfa-chemistry.com]
- 5. grokipedia.com [grokipedia.com]

- 6. americanelements.com [americanelements.com]
- 7. Barium Chromate [chembk.com]
- 8. Barium chromate | 10294-40-3 [chemicalbook.com]
- 9. uicinc.com [uicinc.com]
- 10. chemicalbook.com [chemicalbook.com]
- To cite this document: BenchChem. [Physical and chemical properties of Barium chromate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b076100#physical-and-chemical-properties-of-barium-chromate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com